Technical Master File: 3,5-Bis(bromomethyl)benzoic Acid

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Compound of Interest	
Compound Name:	*3,5-Bis(bromomethyl)benzoic acid*
CAS No.:	*94111-75-8*
Cat. No.:	*B1594544*

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A Critical Bifunctional Linker for Dendritic Architectures and MOFs

Executive Summary

3,5-Bis(bromomethyl)benzoic acid (CAS 94111-75-8) is a specialized aromatic building block characterized by a "dual-arm" electrophilic architecture anchored by a central carboxylic acid moiety. Its structural symmetry (

) and high reactivity at the benzylic positions make it a linchpin reagent in the synthesis of Fréchet-type polyether dendrimers, Metal-Organic Frameworks (MOFs), and bioconjugated systems.

This guide provides a rigorous technical analysis of its synthesis, handling, and application, moving beyond basic catalog data to offer actionable experimental insights for the drug development and materials science communities.

Chemical Profile & Physical Properties[1][2][3][4]

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Property	Data
CAS Number	94111-75-8
IUPAC Name	3,5-Bis(bromomethyl)benzoic acid
Molecular Formula	
Molecular Weight	307.97 g/mol
Appearance	White to beige crystalline powder
Melting Point	105–107 °C (Lit.)[1][2]
Solubility	Soluble in DMSO, DMF, THF; Sparingly soluble in water
Reactivity Class	Benzyl halide (Electrophile) / Carboxylic Acid (Nucleophile/Acid)
Safety Hazard	Corrosive (Cat 1C), Lachrymator, Skin/Eye Irritant

Synthesis & Production Strategy

The industrial and laboratory-scale production of **3,5-bis(bromomethyl)benzoic acid** relies on the Wohl-Ziegler bromination. This radical substitution is sensitive to moisture and stoichiometry.

The Reaction Mechanism

The synthesis converts 3,5-dimethylbenzoic acid into the dibromo derivative using N-bromosuccinimide (NBS).

- Substrate: 3,5-Dimethylbenzoic acid.
- Reagent: NBS (2.05 – 2.2 eq).
- Initiator: AIBN (Azobisisobutyronitrile) or Benzoyl Peroxide (BPO).
- Solvent:

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-Trifluorotoluene (Green alternative) or CCl

(Traditional).

Critical Control Point: The carboxylic acid proton is stable under radical conditions, but the reaction must be anhydrous to prevent hydrolysis of the forming benzyl bromide into benzyl alcohol.

Optimized Laboratory Protocol

- Step 1: Charge a flame-dried round-bottom flask with 3,5-dimethylbenzoic acid (10 mmol) and anhydrous CCl

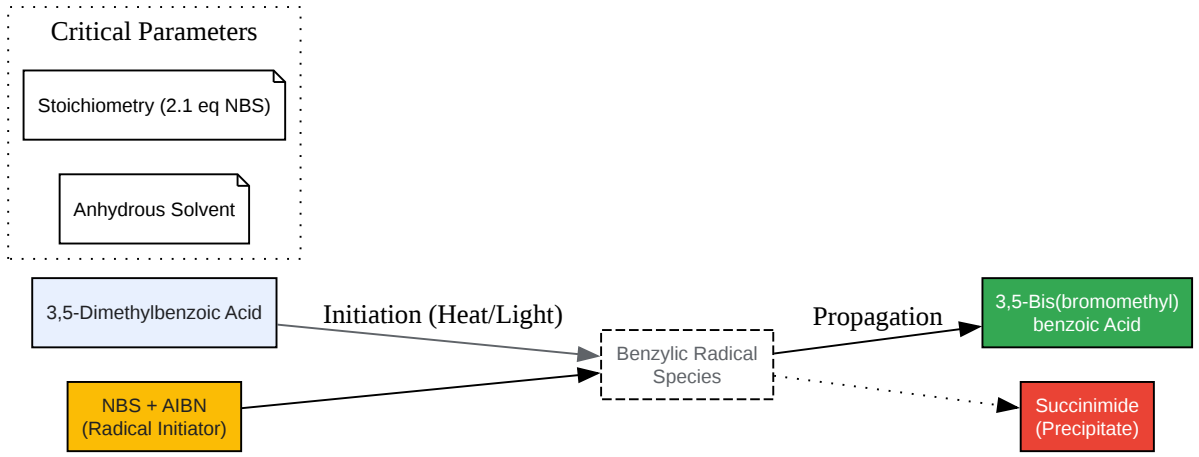
  or PhCF

  (50 mL).
- Step 2: Add NBS (21 mmol). Note: Use freshly recrystallized NBS to ensure accurate stoichiometry.
- Step 3: Add AIBN (0.5 mmol) and heat to reflux (80°C).
- Step 4: Monitor via TLC or

  H NMR. The reaction is complete when the methyl singlet (~2.3 ppm) disappears and the methylene bromide singlet (~4.5 ppm) fully evolves.
- Step 5 (Purification): Cool to 0°C to precipitate succinimide byproducts. Filter. Concentrate the filtrate. Recrystallize from Hexane/Ethyl Acetate.

Reaction Visualization (DOT)

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Caption: Radical bromination pathway via Wohl-Ziegler reaction. Success depends on strict stoichiometric control of NBS to prevent tribromination.

Applications in Drug Delivery & Materials[2][7][8]

Dendrimer Synthesis (The AB Monomer)

This compound acts as a classic AB

monomer in convergent dendrimer synthesis.

- A-Group (Focal Point): Carboxylic acid.
- B-Groups (Surface): Benzyl bromides.

In a typical workflow, the benzyl bromides react with phenolic cores (Williamson ether synthesis) to build generations. The focal carboxylic acid remains available for surface functionalization or attachment to a drug payload.

Metal-Organic Frameworks (MOFs)

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The rigid phenyl ring and the carboxylic acid allow this molecule to serve as a ligand in MOF construction. Post-synthetic modification (PSM) is possible by substituting the labile bromine atoms with azides, amines, or thiols after the framework has formed, introducing chemical complexity into the pores.

Peptide Stapling & Bioconjugation

The two bromomethyl groups are highly reactive toward cysteine thiols. This reagent can "staple" peptides by reacting with two cysteine residues at positions

and

or

, locking the peptide into an alpha-helical conformation to improve stability and cell permeability.

Analytical Validation (Self-Validating Systems)

To ensure scientific integrity, the identity of the compound must be validated using the following spectral markers. If these peaks are absent or shifted, the protocol has failed.

H NMR Interpretation (CDCl , 400 MHz)

- 8.10 ppm (d, 2H): Aromatic protons adjacent to the carboxylic acid (Ortho position).
- 7.65 ppm (t, 1H): Aromatic proton between the bromomethyl groups (Para position).
- 4.55 ppm (s, 4H):Diagnostic Peak. The benzylic methylene protons (-CH

  Br).

  - Failure Mode: If this peak appears at ~4.7 ppm, it suggests hydrolysis to alcohol. If at ~2.4 ppm, the reaction is incomplete (unreacted methyl).

IR Spectroscopy[6]

- 1690–1710 cm

  : C=O stretch (Carboxylic acid dimer).

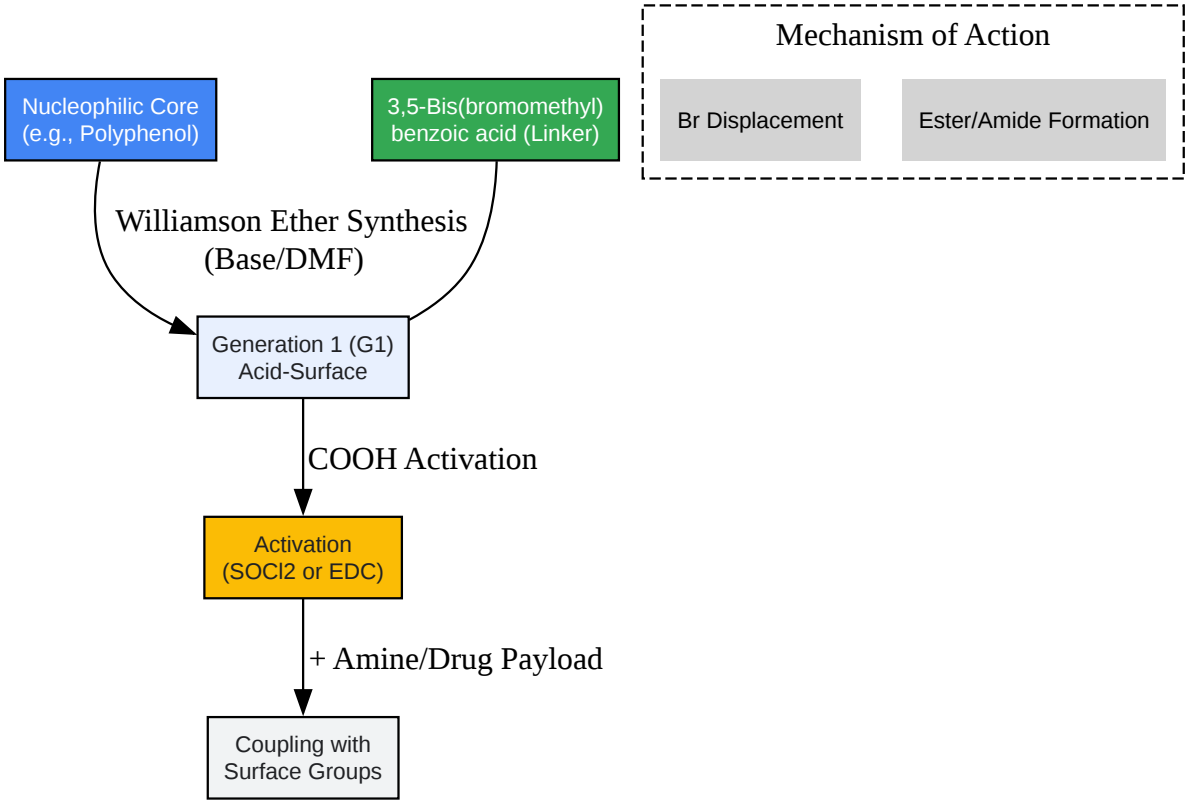
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- 600–700 cm

  : C-Br stretch (Strong, characteristic).

Experimental Workflow: Dendrimer Growth

The following diagram illustrates the use of CAS 94111-75-8 in a Convergent Dendrimer Synthesis, highlighting its role in exponential mass growth.



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Caption: Convergent growth strategy. The bromomethyl groups anchor to the core, presenting the carboxylic acid for subsequent drug attachment.

Safety & Handling Protocols

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- Lachrymator Hazard: Benzyl bromides are potent tear gas agents. All weighing and reactions must be performed in a functioning fume hood.
- Skin Corrosion: Category 1C.[3] Causes severe burns.[3][4] Double-gloving (Nitrile over Laminate) is recommended.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Moisture sensitive (hydrolysis of C-Br bond).

References

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